

# Molecular weight and formula of Methyl 4'-(bromomethyl)biphenyl-2-carboxylate

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## Compound of Interest

Compound Name:	Methyl 2-[4-(bromomethyl)biphenyl]benzoate
Cat. No.:	B147952

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## An In-depth Technical Guide to Methyl 4'-(bromomethyl)biphenyl-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Methyl 4'-(bromomethyl)biphenyl-2-carboxylate, a key intermediate in the synthesis of pharmaceuticals, notably the antihypertensive drug Telmisartan.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This document outlines its chemical properties, synthesis protocols, and its role in drug development.

## Chemical and Physical Properties

Methyl 4'-(bromomethyl)biphenyl-2-carboxylate is a white to off-white solid.[\[5\]](#)[\[6\]](#) Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Source
Molecular Formula	C15H13BrO2	<a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	305.17 g/mol	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
CAS Number	114772-38-2	<a href="#">[5]</a> <a href="#">[7]</a>
Appearance	White to Off-White Solid	<a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	48-50 °C	<a href="#">[5]</a>
Boiling Point	412.8±38.0 °C at 760 mmHg	<a href="#">[4]</a>
Density	1.4±0.1 g/cm <sup>3</sup>	<a href="#">[4]</a>
Flash Point	203.5±26.8 °C	<a href="#">[4]</a>
IUPAC Name	methyl 2-[4-(bromomethyl)phenyl]benzoate	<a href="#">[7]</a>

## Experimental Protocols: Synthesis

The synthesis of Methyl 4'-(bromomethyl)biphenyl-2-carboxylate is a critical step in the production of sartans, a class of angiotensin II receptor antagonists.[\[2\]](#)[\[6\]](#) Several synthetic routes have been reported, with the following being a commonly cited method involving the bromination of a precursor.

### Method 1: Bromination of Methyl 4'-methylbiphenyl-2-carboxylate

This procedure details the radical bromination of the methyl group on the biphenyl structure.

- Reactants:
  - Methyl 4'-methylbiphenyl-2-carboxylate
  - N-Bromosuccinimide (NBS)
  - Azo(bisisobutyronitrile) (AIBN) - Radical initiator
  - Carbon tetrachloride (CCl<sub>4</sub>) - Solvent

- Procedure:

- A solution of Methyl 4'-methylbiphenyl-2-carboxylate (9.3 g) is prepared in carbon tetrachloride (300 ml).[10]
- N-Bromosuccinimide (8.1 g) and a catalytic amount of azo(bisisobutyronitrile) (130 mg) are added to the solution.[10]
- The reaction mixture is heated to reflux and maintained for 4 hours.[10]
- After the reaction is complete, the mixture is cooled to room temperature.[10]
- Any insoluble material (succinimide) is removed by filtration.[10]
- The filtrate is concentrated under reduced pressure to yield the crude product.[10]
- Purification is achieved by flash chromatography using a mixture of ethyl acetate and hexane (1:9 v/v) as the eluent.[10]
- The final product is obtained as a solid (10.9 g) with a melting point of 48-50 °C.[10]

#### Method 2: Synthesis from 2-Cyano-4'-bromomethylbiphenyl

An alternative patented method involves the hydrolysis and esterification of a cyanobiphenyl derivative.

- Reactants:

- 2-Cyano-4'-bromomethylbiphenyl
- Methanol
- Water
- Catalyst (e.g., concentrated sulfuric acid or methanesulfonic acid)[11]

- Procedure:

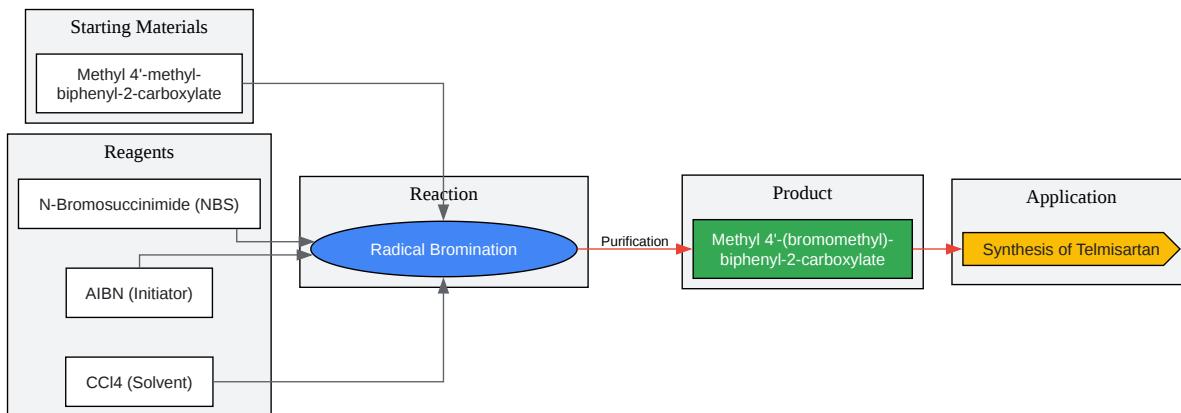
- 2-Cyano-4'-bromomethylbiphenyl (27.2 g) is placed in a high-pressure reactor with methanol (108.8 g) and water (5.4 g).[1]
- An industrial-grade concentrated sulfuric acid (21.7 g) is added as a catalyst.[1]
- The reactor is purged with nitrogen three times.[1]
- The temperature is raised to 155 °C, and the pressure increases to 1.75 MPa.[1]
- The reaction is maintained under these conditions for 6 hours, with progress monitored by HPLC.[1]
- The reaction is stopped when the purity of the starting material is less than 1.0%. The mixture is then cooled to 10 °C.[1]
- The pH is adjusted to 7.0 using a 30% sodium hydroxide solution.[1]
- The solvent is removed by distillation under reduced pressure.[1]
- The product is dissolved in dichloromethane (250 ml), and inorganic salts are filtered off. [1]
- The dichloromethane is removed to yield the crude product, which is then purified by recrystallization.[11]

## Role in Drug Development

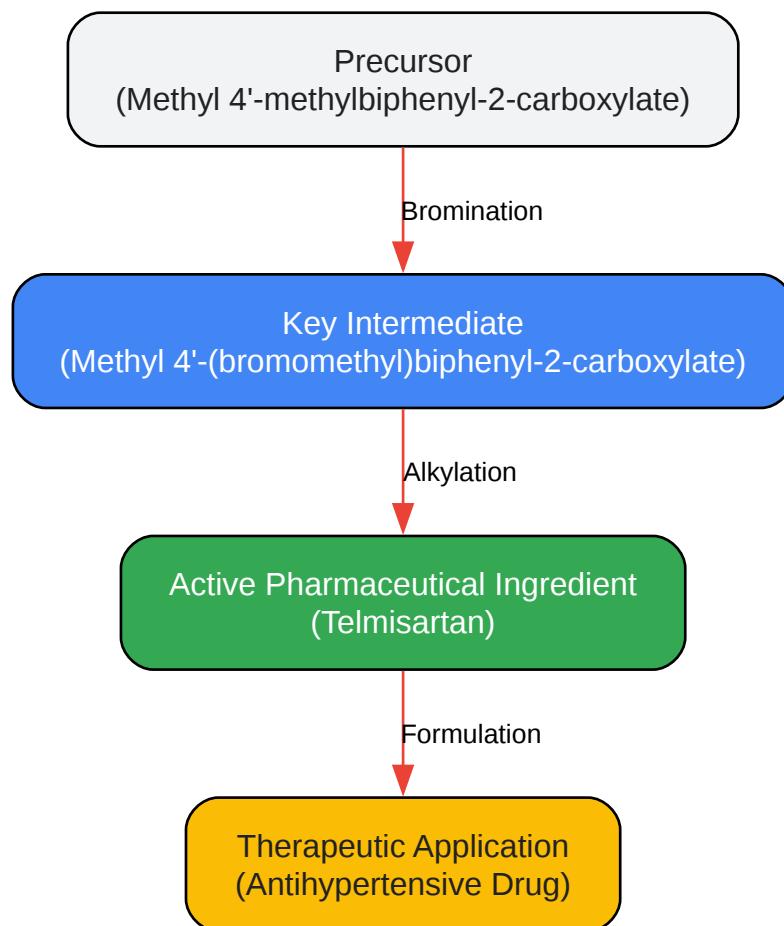
Methyl 4'-(bromomethyl)biphenyl-2-carboxylate is a pivotal intermediate in the synthesis of Telmisartan.[1][3] Telmisartan is a potent and selective angiotensin II receptor antagonist used for the treatment of hypertension.[1][2] The bromomethyl group of the intermediate is highly reactive and allows for the subsequent alkylation of the benzimidazole moiety in the Telmisartan synthesis pathway.

## Visualizations

The following diagrams illustrate the synthesis workflow and the role of Methyl 4'-(bromomethyl)biphenyl-2-carboxylate as a key intermediate.

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Caption: Synthesis workflow for Methyl 4'-(bromomethyl)biphenyl-2-carboxylate.



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